

Application Notes: Preparation of Decamethonium Solutions for Laboratory Use

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Compound of Interest

Compound Name: Decamethonium

Cat. No.: B1670452

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Introduction

Decamethonium is a depolarizing neuromuscular blocking agent widely used in biomedical research to study the function of the neuromuscular junction and the pharmacology of nicotinic acetylcholine receptors (nAChRs).[1][2] Structurally similar to the endogenous neurotransmitter acetylcholine (ACh), **decamethonium** acts as a partial agonist at muscle-type nAChRs.[2][3][4] Unlike ACh, which is rapidly hydrolyzed by acetylcholinesterase, **decamethonium** is not degraded in the synaptic cleft.[3][5] This leads to prolonged depolarization of the motor endplate, inactivation of voltage-gated sodium channels, and subsequent flaccid paralysis.[5][6] These application notes provide detailed protocols for the preparation, handling, and storage of **decamethonium** solutions for consistent and reliable experimental results.

Physicochemical Properties and Solubility

Decamethonium is typically supplied as a dibromide salt, a stable, off-white crystalline solid.[7] Understanding its physical and chemical properties is crucial for accurate solution preparation.

Table 1: Physicochemical Properties of **Decamethonium** Bromide

Property	Value	Reference(s)
CAS Number	541-22-0	[8]
Molecular Formula	C ₁₆ H ₃₈ N ₂ · 2Br	[8]
Molecular Weight	418.3 g/mol	[8]
Appearance	Off-white crystalline solid	[7]
Melting Point	263-267 °C	[9]
Stability	Stable. Aqueous solutions can be sterilized by autoclaving.	[1]
Storage (Powder)	3 years at -20°C	[3]

Decamethonium bromide exhibits good solubility in a range of common laboratory solvents. The choice of solvent will depend on the intended application, such as in vitro electrophysiology or in vivo administration.

Table 2: Solubility of **Decamethonium** Bromide

Solvent	Solubility	Reference(s)
Water	≥ 50 mg/mL (freely soluble)	[1][10]
DMSO	16 - 83.33 mg/mL	[8][10][11]
Ethanol	25 - 33 mg/mL	[3][8]
PBS (pH 7.2)	5 mg/mL	[7][8]
DMF	2 mg/mL	[7][8]

Safety and Handling

Decamethonium bromide is classified as toxic if swallowed and can cause skin and serious eye irritation.[12][13] Appropriate safety precautions are mandatory.

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves (e.g., nitrile) when handling the solid compound or its solutions.[12]
- Engineering Controls: Handle the powdered form of **decamethonium** in a certified chemical fume hood to prevent inhalation of dust.[12][14] An eyewash station and safety shower should be readily accessible.
- Handling: Avoid contact with skin and eyes.[12] Do not mouth pipette. Use dedicated spatulas and glassware.
- Disposal: Dispose of **decamethonium** waste according to local, state, and federal regulations. Do not allow the product to enter drains.[13]
- Acute Hazards: When heated to decomposition, **decamethonium** bromide can emit very toxic fumes.[7]

Experimental Protocols

Accurate solution preparation is fundamental to reproducible experiments. The following protocols detail the preparation of stock and working solutions.

Protocol for Preparation of a 100 mM Aqueous Stock Solution

A high-concentration stock solution in a suitable solvent like water or DMSO allows for easy dilution to various working concentrations and minimizes the effects of the solvent in the final assay.

Materials:

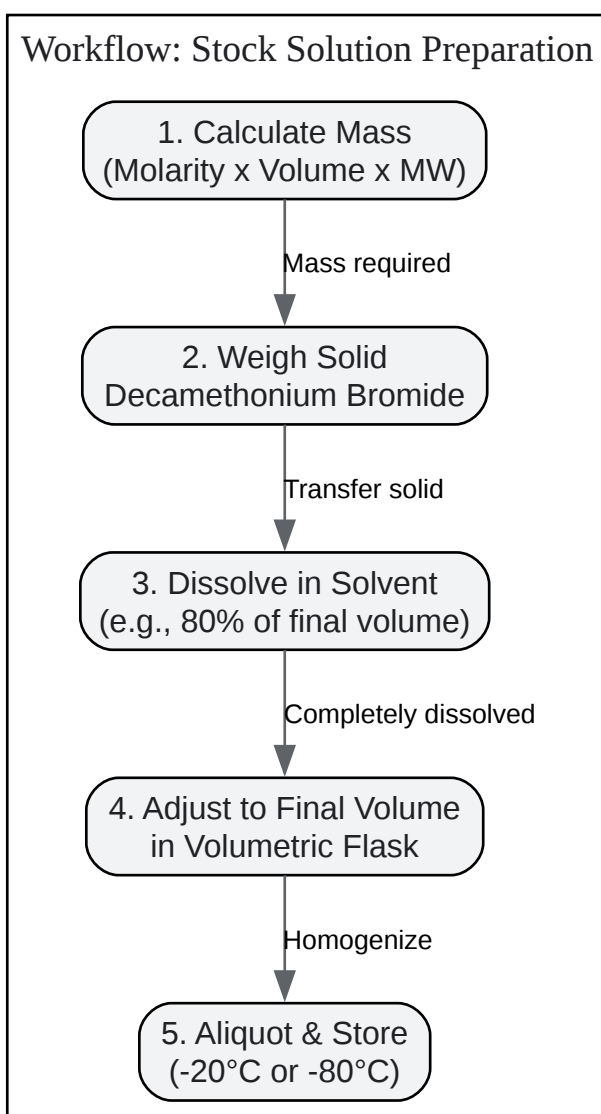
- **Decamethonium** bromide (MW: 418.3 g/mol)
- High-purity water (e.g., Type I ultrapure)
- Calibrated analytical balance
- Volumetric flask

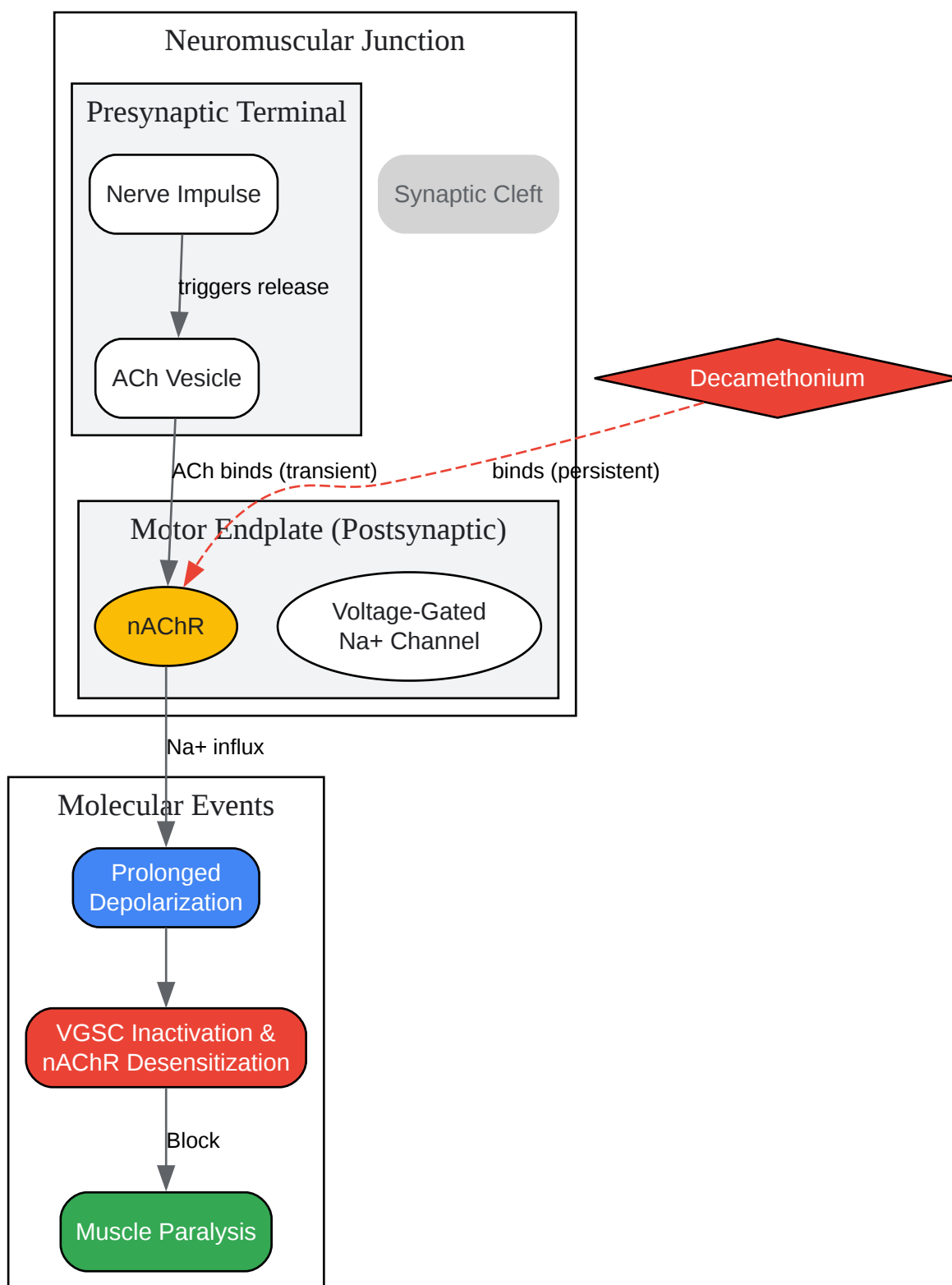
- Spatula
- Magnetic stirrer and stir bar (optional)
- Sterile, conical tubes for storage

Procedure:

- Calculate the required mass: Use the following formula to determine the mass of **decamethonium** bromide needed.
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Example for 10 mL of 100 mM stock:
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 418.3 \text{ g/mol} = 0.4183 \text{ g (or 418.3 mg)}$
- Weigh the compound: Using a calibrated analytical balance, carefully weigh out the calculated mass of **decamethonium** bromide powder onto weighing paper.
- Dissolution: Transfer the powder to a volumetric flask. Add approximately 70-80% of the final volume of high-purity water.
- Mix to dissolve: Cap the flask and mix by inversion or use a magnetic stirrer until the solid is completely dissolved. **Decamethonium** bromide is freely soluble in water.[\[1\]](#)
- Adjust to final volume: Once dissolved, carefully add water to the calibration mark on the volumetric flask.
- Homogenize: Cap the flask and invert several times to ensure the solution is homogeneous.
- Storage: Aliquot the stock solution into sterile, clearly labeled tubes. For long-term storage, store at -80°C for up to one year or -20°C for up to one month.[\[3\]](#)[\[10\]](#) Avoid repeated freeze-thaw cycles.

Workflow: Stock Solution Preparation





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